Commercial availability of 2-Amino-4-ethylbenzamide intermediate

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Compound of Interest

Compound Name:	*2-Amino-4-ethylbenzamide*
Cat. No.:	*B13132805*

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Part 1: Executive Summary

2-Amino-4-ethylbenzamide (CAS 30391-18-5) is a specialized aniline intermediate, primarily utilized in the synthesis of benzimidazole-based PARP inhibitors (e.g., analogs of Veliparib) and novel benzamide therapeutics.[1]

Commercial Status: Unlike its commodity precursors, this specific isomer is not widely available as a bulk stock item from major catalog suppliers (Sigma-Aldrich, Fisher).[1] It is classified as a "Make-on-Demand" or "Building Block" chemical.[1]

Critical Advisory: Researchers attempting to synthesize this intermediate in-house often fall into a regioselectivity trap.[1][2] Direct nitration of 4-ethylbenzoic acid yields the wrong isomer (3-amino-4-ethylbenzamide) due to the directing effects of the ethyl and carboxyl groups.[1][2]

Recommended Strategy:

- Procurement: Purchase the precursor 2-amino-4-ethylbenzoic acid (CAS 59189-99-0), which is commercially available from specialized building-block vendors (e.g., Enamine, WuXi AppTec).[1]

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- Synthesis: Perform a standard amide coupling (Acid

  Amide) to generate the target.

Part 2: Chemical Identity & Significance

Property	Detail
Chemical Name	2-Amino-4-ethylbenzamide
CAS Number	30391-18-5
Molecular Formula	
Molecular Weight	164.21 g/mol
Key Precursor	2-Amino-4-ethylbenzoic acid (CAS 59189-99-0)
Structural Role	Provides the benzamide pharmacophore; the 2-amino group is crucial for cyclization into benzimidazoles.[1]

Part 3: Commercial Availability & Sourcing Strategy

The supply chain for this intermediate is fragmented.[2] High-purity (>97%) material is rarely in stock for immediate shipment.[1][2]

Sourcing Decision Matrix

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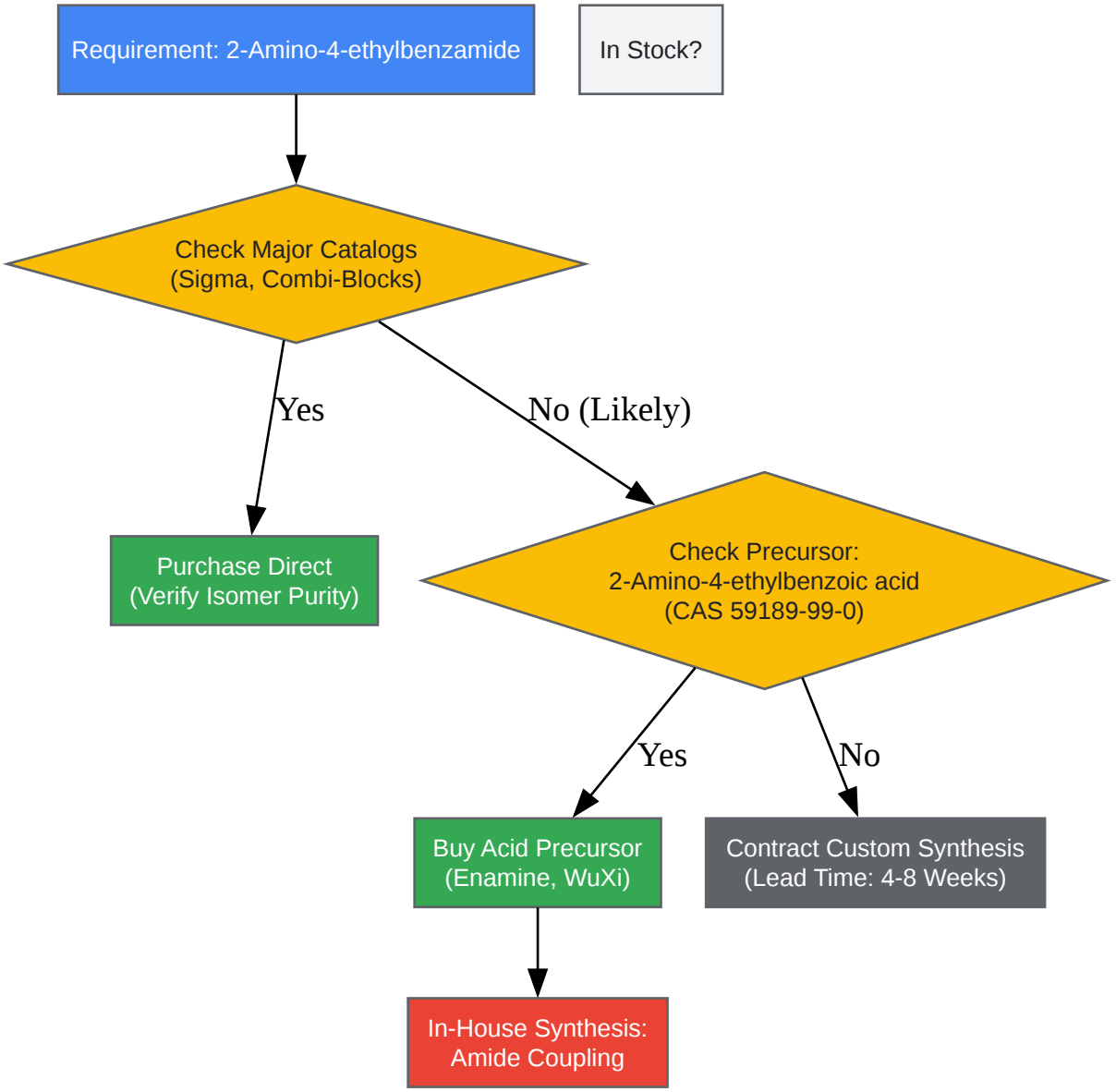

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Figure 1: Procurement Decision Tree. The most reliable path is purchasing the acid precursor (CAS 59189-99-0) and performing a one-step amidation.[1][2]

Part 4: Technical Deep Dive – The Synthesis Trap

A common error in early-stage development is attempting to synthesize this molecule via nitration of 4-ethylbenzoic acid.[1][2] This approach fails due to electrophilic aromatic substitution rules.[1][2]

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The "Regioselectivity Trap" Explained

- Substrate: 4-Ethylbenzoic acid.[1][2][3][4]
- Directing Groups:
  - Ethyl (-Et):Ortho/Para director (Activator).[1][2]
  - Carboxyl (-COOH):Meta director (Deactivator).[1][2][5][6]
- Outcome: Both groups direct the incoming nitro group to the 3-position (ortho to ethyl, meta to carboxyl).[2]
- Result: You isolate 3-nitro-4-ethylbenzoic acid, which reduces to 3-amino-4-ethylbenzamide (the wrong isomer).[1]

Correct Synthetic Pathway (Retrosynthesis)

To obtain the 2-amino isomer, one must avoid direct nitration of the 4-ethyl scaffold or use a route that establishes the amino group early (e.g., from isatoic anhydrides or cross-coupling).[2]

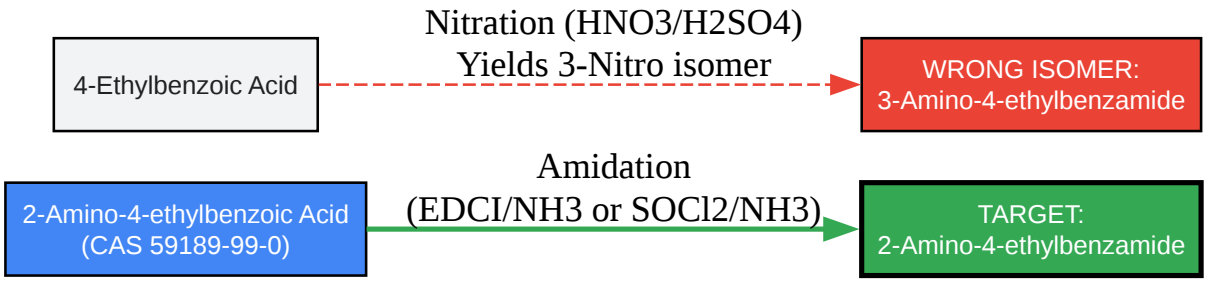

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Figure 2: Synthetic Pathway Comparison. Direct nitration (red dashed line) yields the incorrect regiochemistry.[2] The recommended route (green solid line) utilizes the pre-functionalized amino-acid building block.[1][2]

Part 5: Experimental Protocol

Objective: Conversion of 2-Amino-4-ethylbenzoic acid to **2-Amino-4-ethylbenzamide**.

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Method A: Carbodiimide Coupling (Mild Conditions) Use this method for small-scale (<5g) research batches to avoid harsh chlorinating agents.[1][2]

- Activation:
  - Dissolve 2-amino-4-ethylbenzoic acid (1.0 eq) in anhydrous DMF (10 mL/g).
  - Add EDCI (1.2 eq) and HOBt (1.2 eq).[2] Stir at

    for 30 minutes.
- Amidation:
  - Add Ammonium Chloride (

    , 2.0 eq) and DIPEA (3.0 eq).[2]
  - Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours.
- Workup:
  - Dilute with Ethyl Acetate.[1][2] Wash with saturated

    (2x), water, and brine.[2]
  - Dry over

    and concentrate.
- Purification:
  - Recrystallize from Ethanol/Hexane or purify via Flash Chromatography (DCM:MeOH 95:5).[1][2]

Quality Control (QC) Parameters:

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Test	Acceptance Criteria	Note
HPLC Purity	> 98.0% (Area)	Monitor for unreacted acid.
1H-NMR	Confirm Ethyl group	Triplet (~1.2 ppm) & Quartet (~2.6 ppm).[2]
Regio-Check	Aromatic Coupling	2-Amino isomer shows distinct splitting pattern vs 3-amino.[1]

References

- PubChem.Compound Summary: 4-Ethylbenzoic acid (Precursor Data).[1][2] National Library of Medicine.[1][2] [2]
- Enamine.Building Block Catalog: 2-Amino-4-ethylbenzoic acid (CAS 59189-99-0).[1]
- BenchChem.Regioselectivity of Nitration in Substituted Benzoic Acids. (Explains the directing effect trap).
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- To cite this document: BenchChem. [Commercial availability of 2-Amino-4-ethylbenzamide intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13132805/docs#commercial-availability-of-2-amino-4-ethylbenzamide-intermediate]

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